

A Comparative Analysis of the Energy Density of sec-Butylcyclohexane and Other Cycloalkanes

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For researchers, scientists, and professionals in drug development, understanding the energetic properties of molecules is crucial. This guide provides a detailed comparison of the energy density of **sec-butylcyclohexane** with other common cycloalkanes, namely cyclohexane, methylcyclohexane, and ethylcyclohexane. The data presented is supported by established experimental protocols.

This comparative analysis delves into the gravimetric and volumetric energy densities of selected cycloalkanes. These metrics are critical in various applications, including fuel science and as reference points in understanding molecular stability and reactivity. The following sections present a quantitative comparison, a detailed experimental methodology for obtaining such data, and a logical workflow for this comparative analysis.

Quantitative Comparison of Energy Densities

The energy densities of **sec-butylcyclohexane** and its counterparts have been calculated based on their standard enthalpy of combustion and liquid densities. The data is summarized in the table below for straightforward comparison.



Compoun d	Molecular Formula	Molar Mass (g/mol)	Density (g/mL)	Standard Enthalpy of Combusti on (kJ/mol)	Gravimetr ic Energy Density (MJ/kg)	Volumetri c Energy Density (MJ/L)
Cyclohexa ne	C ₆ H ₁₂	84.16	0.779	-3920	46.58	36.28
Methylcycl ohexane	C7H14	98.19	0.770	-4565	46.50	35.81
Ethylcycloh exane	C ₈ H ₁₆	112.22	0.788	-5210	46.43	36.59
sec- Butylcycloh exane	C10H20	140.27	0.801	-6530*	46.55	37.29

^{*}Note: The standard enthalpy of combustion for **sec-butylcyclohexane** is estimated based on the value for n-butylcyclohexane, as isomeric forms often exhibit similar thermochemical properties.[1]

Experimental Protocol: Determination of the Heat of Combustion

The standard enthalpy of combustion for the cycloalkanes listed is typically determined experimentally using a technique known as bomb calorimetry. This method measures the heat released when a substance is completely burned in a constant-volume container.

Principle

A known mass of the liquid cycloalkane is placed in a sealed container (the "bomb"), which is then filled with excess oxygen under pressure. The bomb is submerged in a known quantity of water in an insulated container (the calorimeter). The sample is ignited electrically, and the heat released by the combustion reaction is absorbed by the bomb and the surrounding water,



causing a temperature increase. By measuring this temperature change and knowing the heat capacity of the calorimeter system, the heat of combustion can be calculated.

Apparatus

- Bomb Calorimeter: A high-pressure stainless steel vessel.
- Calorimeter Bucket: An insulated container to hold the bomb and a known mass of water.
- High-Precision Thermometer: To measure the temperature change of the water.
- Ignition System: A power source to deliver a current to an ignition wire.
- Crucible: To hold the liquid sample within the bomb.
- Oxygen Cylinder with Regulator: To charge the bomb with high-pressure oxygen.
- Balance: To accurately measure the mass of the sample and the water.

Procedure

- Sample Preparation: A precisely weighed sample of the liquid cycloalkane (typically 0.5 1.0 g) is placed in the crucible. A fuse wire of known mass and heat of combustion is attached to the ignition electrodes, with the wire in contact with the sample.
- Bomb Assembly: The crucible is placed inside the bomb, and the bomb is tightly sealed.
- Oxygen Charging: The bomb is purged of air and then filled with pure oxygen to a pressure of approximately 30 atm.
- Calorimeter Setup: The bomb is placed in the calorimeter bucket, which is then filled with a precisely known mass of water. The calorimeter lid, containing the thermometer and stirrer, is put in place.
- Temperature Equilibration: The water in the calorimeter is stirred until a constant initial temperature is reached.



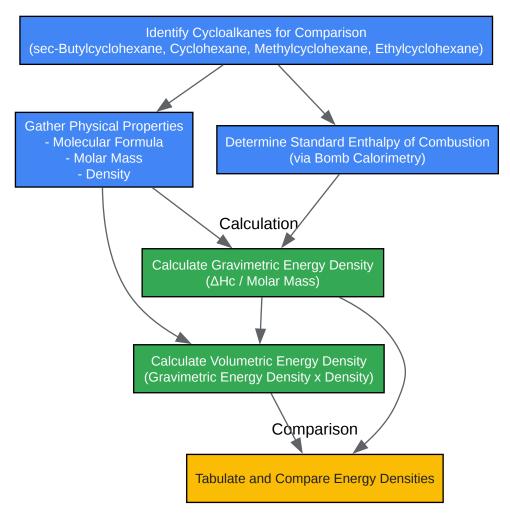
- Ignition and Measurement: The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- Data Analysis: The total heat released is calculated from the observed temperature rise and the previously determined heat capacity of the calorimeter. Corrections are made for the heat of combustion of the fuse wire and for the formation of nitric acid from any residual nitrogen in the bomb. The heat of combustion of the sample is then determined per gram and converted to a molar basis (kJ/mol).

Comparative Analysis Workflow

The following diagram illustrates the logical workflow for comparing the energy densities of the different cycloalkanes.



Data Acquisition



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Workflow for Comparing Cycloalkane Energy Densities

This structured approach ensures a systematic and objective comparison of the energetic properties of the selected cycloalkanes, providing valuable data for scientific and research applications.

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References

- 1. Cyclohexane, butyl- [webbook.nist.gov]
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